

ER-851 Western Blot Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *ER-851*

Cat. No.: *B15579985*

[Get Quote](#)

Welcome to the technical support center for **ER-851** Western Blotting. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during the detection of the **ER-851** protein.

Frequently Asked Questions (FAQs)

Q1: What is the expected molecular weight of **ER-851**?

It is crucial to confirm the expected molecular weight of the target protein, **ER-851**, from the manufacturer's datasheet or relevant literature. Unexpected band sizes can be due to post-translational modifications, protein isoforms, or cleavage.

Q2: Which blocking buffer is recommended for the anti-**ER-851** antibody?

The choice of blocking buffer can significantly impact the signal-to-noise ratio.^{[1][2]} While non-fat dry milk is a common choice, for phosphorylated targets, Bovine Serum Albumin (BSA) is often preferred to avoid cross-reactivity with phosphoproteins present in milk.^{[1][3]} If high background persists, trying a different blocking agent or a commercially available protein-free blocker is recommended.^{[1][4]}

Q3: What are the recommended dilutions for the primary and secondary antibodies?

Optimal antibody concentrations are critical for achieving a strong and specific signal.^[4] High concentrations can lead to high background and non-specific bands, while low concentrations may result in a weak or no signal.^{[4][5]} Always refer to the antibody datasheet for recommended starting dilutions and perform a titration to determine the optimal concentration for your specific experimental conditions.

Q4: Should I use a nitrocellulose or PVDF membrane for **ER-851** detection?

Both nitrocellulose and polyvinylidene difluoride (PVDF) membranes are commonly used for Western blotting. PVDF membranes generally have a higher protein binding capacity and are more durable, making them suitable for stripping and reprobing.^[1] However, nitrocellulose membranes may sometimes yield a lower background signal.^{[1][3]} The choice may depend on the specific properties of the **ER-851** protein and the experimental requirements. For lower molecular weight proteins, a smaller pore size membrane is recommended to prevent them from passing through.^[6]

Troubleshooting Guides

Problem 1: No Signal or Weak Signal

A faint or absent band for **ER-851** can be frustrating. The following table outlines potential causes and solutions.

Possible Cause	Suggested Solution	Experimental Protocol Reference
Inefficient Protein Transfer	Verify protein transfer by staining the membrane with Ponceau S after transfer. [5] [7] Optimize transfer time and voltage, especially for high or low molecular weight proteins. [6] [8]	Protocol 1: Protein Transfer Verification
Low Target Protein Abundance	Increase the amount of protein loaded onto the gel. [6] [7] Consider using a positive control to confirm the presence of the target protein. [7] [8]	
Inactive Primary or Secondary Antibody	Ensure antibodies have been stored correctly and are within their expiration date. [6] Test antibody activity using a dot blot. [6] [8]	
Suboptimal Antibody Concentration	Increase the concentration of the primary and/or secondary antibody. [6] [7] Perform an antibody titration to find the optimal concentration.	
Incorrect Secondary Antibody	Confirm that the secondary antibody is specific for the host species of the primary antibody (e.g., anti-rabbit secondary for a rabbit primary). [9]	
Inactive Detection Reagent	Ensure the chemiluminescent substrate has not expired and has been stored correctly. [6] [10] Prepare fresh substrate for each experiment.	

Over-blocking	Excessive blocking can mask the epitope. [6] Reduce the blocking time or try a different blocking agent. [6] [7]
---------------	--

Presence of Sodium Azide	Sodium azide is an inhibitor of Horseradish Peroxidase (HRP). [6] [10] Ensure none of your buffers contain sodium azide if you are using an HRP-conjugated secondary antibody.
--------------------------	--

Problem 2: High Background

A high background can obscure the specific signal of **ER-851**, making data interpretation difficult.[\[1\]](#)[\[11\]](#)

Possible Cause	Suggested Solution	Experimental Protocol Reference
Insufficient Blocking	Increase the blocking time (e.g., 1 hour at room temperature or overnight at 4°C).[6] Increase the concentration of the blocking agent (e.g., 5% non-fat milk or BSA).[12]	Protocol 2: Optimized Blocking and Washing
Antibody Concentration Too High	Reduce the concentration of the primary and/or secondary antibody.[3][4]	
Inadequate Washing	Increase the number and duration of wash steps after primary and secondary antibody incubations.[4][11] Include a detergent like Tween 20 (0.05% - 0.1%) in the wash buffer.[6][13]	Protocol 2: Optimized Blocking and Washing
Contaminated Buffers	Prepare fresh buffers, as bacterial growth can cause a high background.[11]	
Membrane Dried Out	Never allow the membrane to dry out at any stage of the blotting process.[1][3]	
Overexposure	Reduce the exposure time during signal detection.[4][11]	
Cross-reactivity of Blocking Agent	If using a phospho-specific antibody, switch from milk to BSA as a blocking agent.[1][3]	

Problem 3: Non-Specific Bands

The presence of multiple bands in addition to the expected **ER-851** band can complicate results.

Possible Cause	Suggested Solution	Experimental Protocol Reference
Primary Antibody Concentration Too High	Decrease the primary antibody concentration. [13]	Protocol 2: Optimized Blocking and Washing
Non-specific Antibody Binding	Increase the stringency of the washing steps by increasing the duration or the number of washes. [13] Consider switching to a monoclonal antibody if using a polyclonal antibody. [13]	
Protein Degradation	Prepare fresh samples and always include protease inhibitors in the lysis buffer. [7] [13]	
Post-Translational Modifications or Isoforms	Consult the literature for known modifications or isoforms of ER-851 that may result in bands of different molecular weights. [14]	
Secondary Antibody Non-specificity	Run a control lane with only the secondary antibody to check for non-specific binding. [3]	
High Protein Load	Reduce the total amount of protein loaded per lane. [5]	

Experimental Protocols

Protocol 1: Protein Transfer Verification (Ponceau S Staining)

- After transferring the proteins from the gel to the membrane, briefly rinse the membrane in deionized water.
- Incubate the membrane in Ponceau S solution (0.1% Ponceau S in 5% acetic acid) for 2-5 minutes at room temperature with gentle agitation.[\[15\]](#)
- Rinse the membrane with deionized water to visualize the protein bands. The bands should be clearly visible as red/pink lines.
- Destain the membrane completely with several washes of TBST (Tris-Buffered Saline with 0.1% Tween 20) before proceeding to the blocking step.

Protocol 2: Optimized Blocking and Washing

- **Blocking:** After protein transfer, incubate the membrane in a blocking buffer (e.g., 5% non-fat dry milk or 5% BSA in TBST) for at least 1 hour at room temperature or overnight at 4°C with gentle agitation.[\[6\]](#)
- **Primary Antibody Incubation:** Dilute the primary anti-**ER-851** antibody in the blocking buffer at the optimized concentration. Incubate the membrane with the primary antibody solution for 1-2 hours at room temperature or overnight at 4°C.
- **Washing:** After primary antibody incubation, wash the membrane three to five times for 5-10 minutes each with TBST.[\[13\]](#)
- **Secondary Antibody Incubation:** Dilute the HRP-conjugated secondary antibody in the blocking buffer. Incubate the membrane for 1 hour at room temperature.
- **Final Washes:** Repeat the washing step (step 3) to remove unbound secondary antibody.

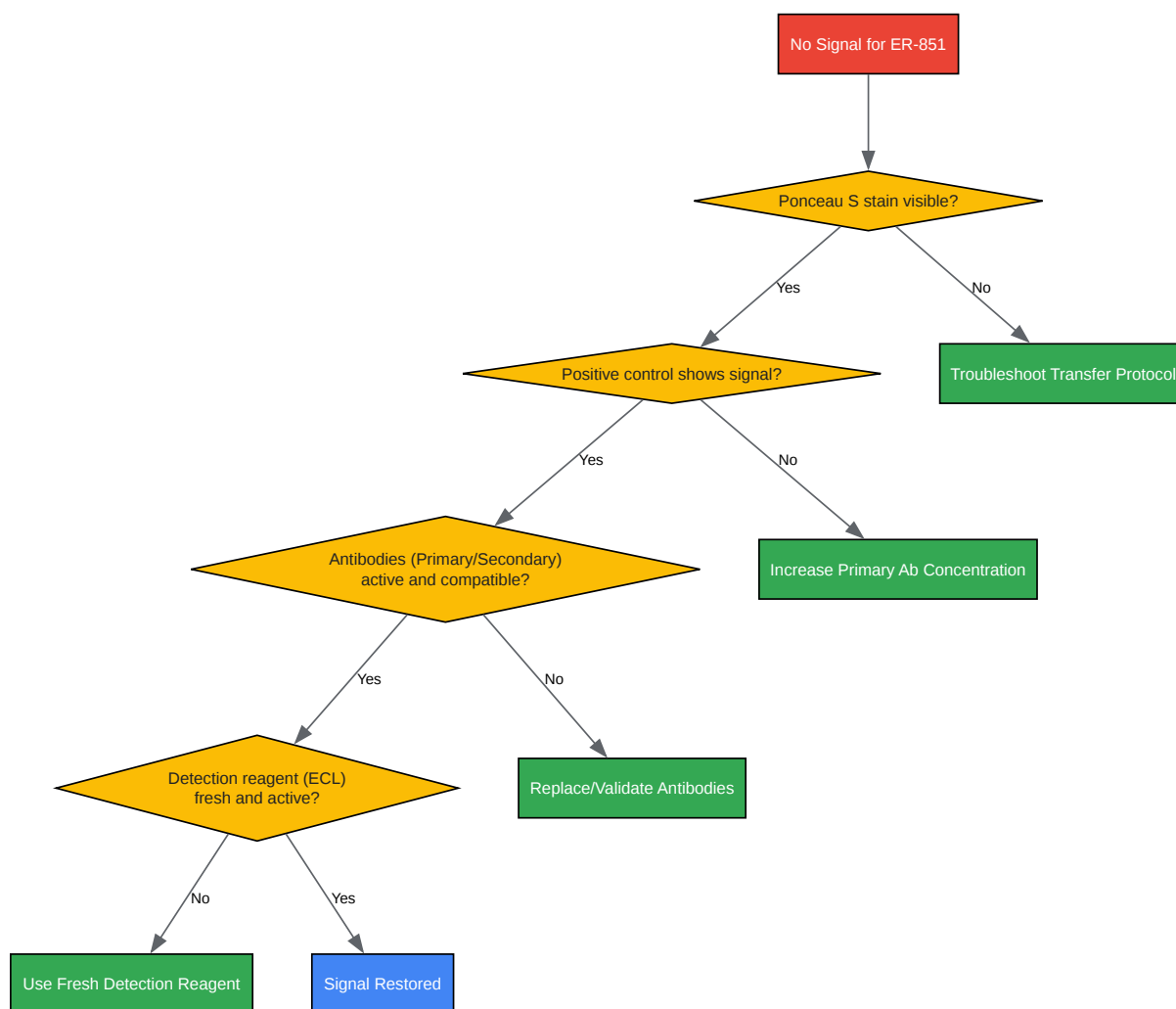
Visual Troubleshooting Guides

Below are diagrams to help visualize experimental workflows and logical relationships in troubleshooting your **ER-851** western blot.



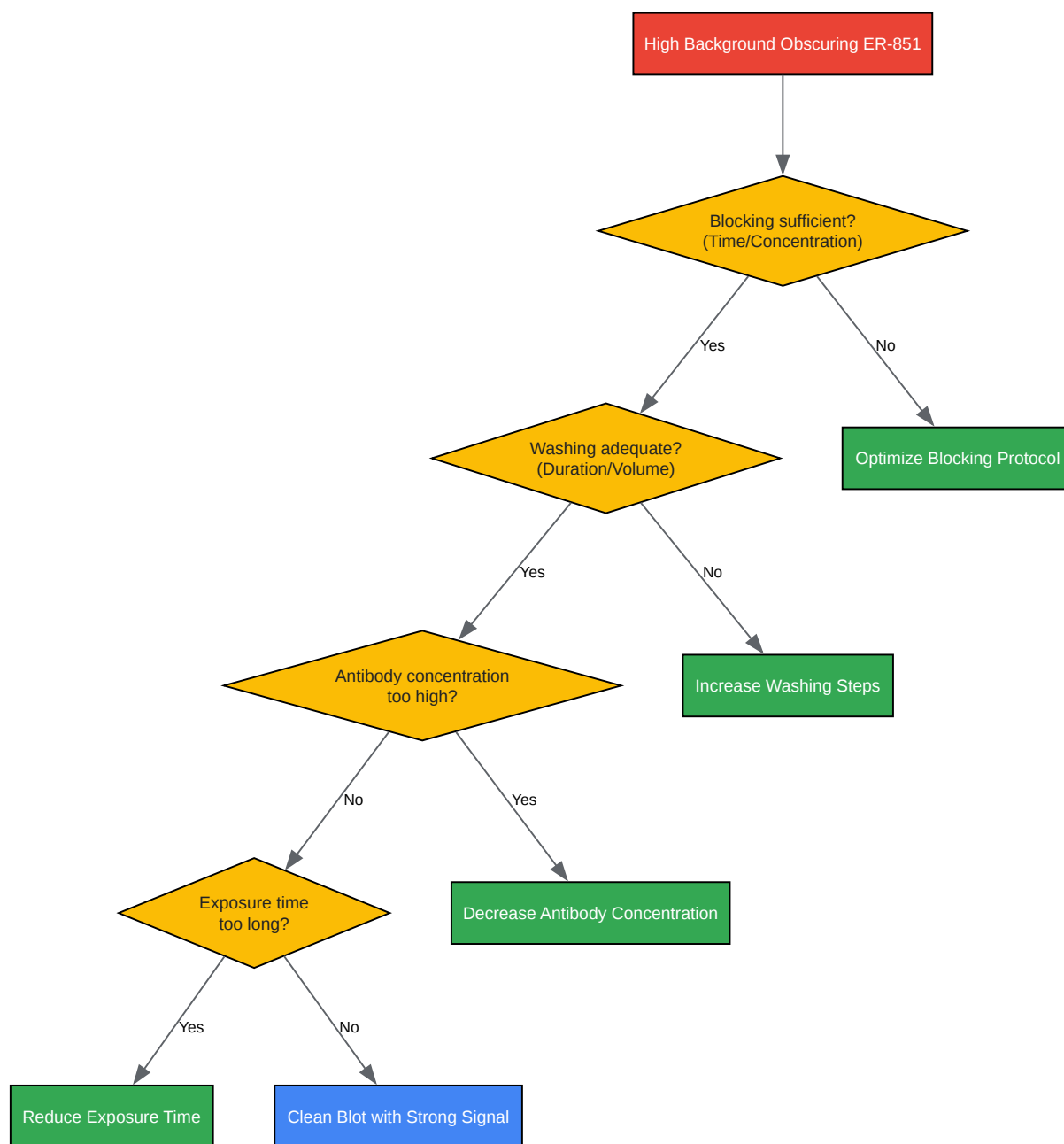
[Click to download full resolution via product page](#)

Caption: Standard Western Blot Experimental Workflow.



[Click to download full resolution via product page](#)

Caption: Logical Flowchart for Troubleshooting No Signal Issues.



[Click to download full resolution via product page](#)

Caption: Decision Tree for Resolving High Background Problems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clyte.tech [clyte.tech]
- 2. azurebiosystems.com [azurebiosystems.com]
- 3. sinobiological.com [sinobiological.com]
- 4. info.gbiosciences.com [info.gbiosciences.com]
- 5. Western blot troubleshooting guide! [jacksonimmuno.com]
- 6. ウェスタンブロッティングトラブルシューティング | Thermo Fisher Scientific - JP [thermofisher.com]
- 7. bio-techne.com [bio-techne.com]
- 8. Western Blot Troubleshooting Guide | R&D Systems [rndsystems.com]
- 9. researchgate.net [researchgate.net]
- 10. arp1.com [arp1.com]
- 11. info.gbiosciences.com [info.gbiosciences.com]
- 12. Reddit - The heart of the internet [reddit.com]
- 13. arp1.com [arp1.com]
- 14. genuinbiotech.com [genuinbiotech.com]
- 15. westernblot.cc [westernblot.cc]
- To cite this document: BenchChem. [ER-851 Western Blot Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579985/docs#er-851-western-blot-technical-support-center\]](https://www.benchchem.com/product/b15579985/docs#er-851-western-blot-technical-support-center)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)